

Application Notes and Protocols for the Spectrophotometric Determination of Ethylhexyl Triazone

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Compound of Interest

Compound Name: Ethylhexyl triazone

Cat. No.: B056116

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Introduction

Ethylhexyl triazone, also known as Uvinul T 150, is a highly effective and photostable oil-soluble UVB filter. Its strong absorbance in the UVB range, with a peak at approximately 314 nm, makes it a popular ingredient in a wide variety of sunscreen and personal care products to achieve a high Sun Protection Factor (SPF).^{[1][2][3][4][5]} Accurate quantification of **Ethylhexyl triazone** in raw materials and finished formulations is crucial for ensuring product efficacy and regulatory compliance.

This document provides a detailed application note and protocol for the determination of **Ethylhexyl triazone** using UV-Vis spectrophotometry. This method is simple, cost-effective, and suitable for the analysis of **Ethylhexyl triazone** in simple matrices where it is the primary UV-absorbing compound. For more complex formulations containing multiple UV absorbers, a separation technique such as high-performance liquid chromatography (HPLC) is recommended prior to spectrophotometric detection to ensure selectivity.^{[4][6]}

Principle of the Method

The spectrophotometric determination of **Ethylhexyl triazone** is based on the measurement of its absorbance of ultraviolet (UV) radiation at its wavelength of maximum absorbance (λ_{max}).

According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution. By measuring the absorbance of a sample solution at 314 nm and comparing it to a calibration curve prepared with standard solutions of known concentrations, the concentration of **Ethylhexyl triazone** in the sample can be accurately determined.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of **Ethylhexyl triazone**. The Limit of Detection (LOD) and Limit of Quantitation (LOQ) values are derived from a high-performance thin-layer chromatography (HPTLC) method with densitometric (spectrophotometric) detection at 300 nm, which provides a strong indication of the sensitivity of the spectrophotometric approach.^{[4][7][8][9]}

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	~314 nm	^{[1][2][4]}
Limit of Detection (LOD)	0.03 μ g/spot	^{[4][8]}
Limit of Quantitation (LOQ)	0.1 μ g/spot	^{[4][8]}
Calibration Curve Fit (HPTLC-Densitometry)	Second-degree polynomial	^{[4][7][8][9]}

Experimental Protocols

Instrumentation and Materials

- Instrumentation: A calibrated UV-Vis spectrophotometer capable of scanning in the UV range (200-400 nm) with a 1 cm path length quartz cuvette.^[10]
- Chemicals and Reagents:
 - Ethylhexyl triazone** reference standard (analytical grade)
 - Ethanol (spectroscopic grade)

- Methanol (HPLC grade)
- Acetone (analytical grade)
- Glassware: Class A volumetric flasks, pipettes, and beakers.

Preparation of Standard Solutions

2.1. Stock Standard Solution (1000 µg/mL)

- Accurately weigh 100 mg of **Ethylhexyl triazone** reference standard.
- Transfer the standard to a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of ethanol.
- Sonicate for 10 minutes to ensure complete dissolution.
- Bring the solution to volume with ethanol and mix thoroughly.

2.2. Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock standard solution with ethanol as described in the table below:

Concentration (µg/mL)	Volume of Stock Solution (mL)	Final Volume (mL)
5	0.5	100
10	1.0	100
15	1.5	100
20	2.0	100
25	2.5	100

Sample Preparation (for a simple sunscreen oil)

- Accurately weigh an amount of the sunscreen oil sample expected to contain approximately 10 mg of **Ethylhexyl triazone** into a 100 mL volumetric flask.
- Add approximately 70 mL of ethanol and shake vigorously for 15 minutes to extract the **Ethylhexyl triazone**.
- Bring the solution to volume with ethanol and mix well.
- Filter the solution through a 0.45 μm syringe filter to remove any undissolved excipients.
- Dilute the filtered solution with ethanol to obtain a theoretical concentration within the range of the calibration curve (e.g., a 1 in 10 dilution for a sample containing 1% **Ethylhexyl triazone**).

Spectrophotometric Measurement

- Set the spectrophotometer to scan from 400 nm to 200 nm.
- Use ethanol as the blank to zero the instrument.
- Record the UV spectrum of a mid-range standard solution to confirm the wavelength of maximum absorbance (λ_{max}) is at approximately 314 nm.
- Set the instrument to measure the absorbance at 314 nm.
- Measure the absorbance of the blank, each working standard solution, and the prepared sample solution.

Data Analysis

- Construct a calibration curve by plotting the absorbance of the working standard solutions versus their corresponding concentrations.
- Perform a linear regression analysis on the calibration data to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). The R^2 value should be ≥ 0.999 for a good linear fit.

- Calculate the concentration of **Ethylhexyl triazone** in the diluted sample solution using the equation of the line.
- Calculate the percentage of **Ethylhexyl triazone** in the original sunscreen oil sample using the following formula:

$$\% \text{ Ethylhexyl triazone} = (C \times D \times V) / (W \times 10)$$

Where:

- C = Concentration of **Ethylhexyl triazone** in the diluted sample solution (µg/mL)
- D = Dilution factor
- V = Initial volume of the sample preparation (mL)
- W = Weight of the sunscreen oil sample (mg)

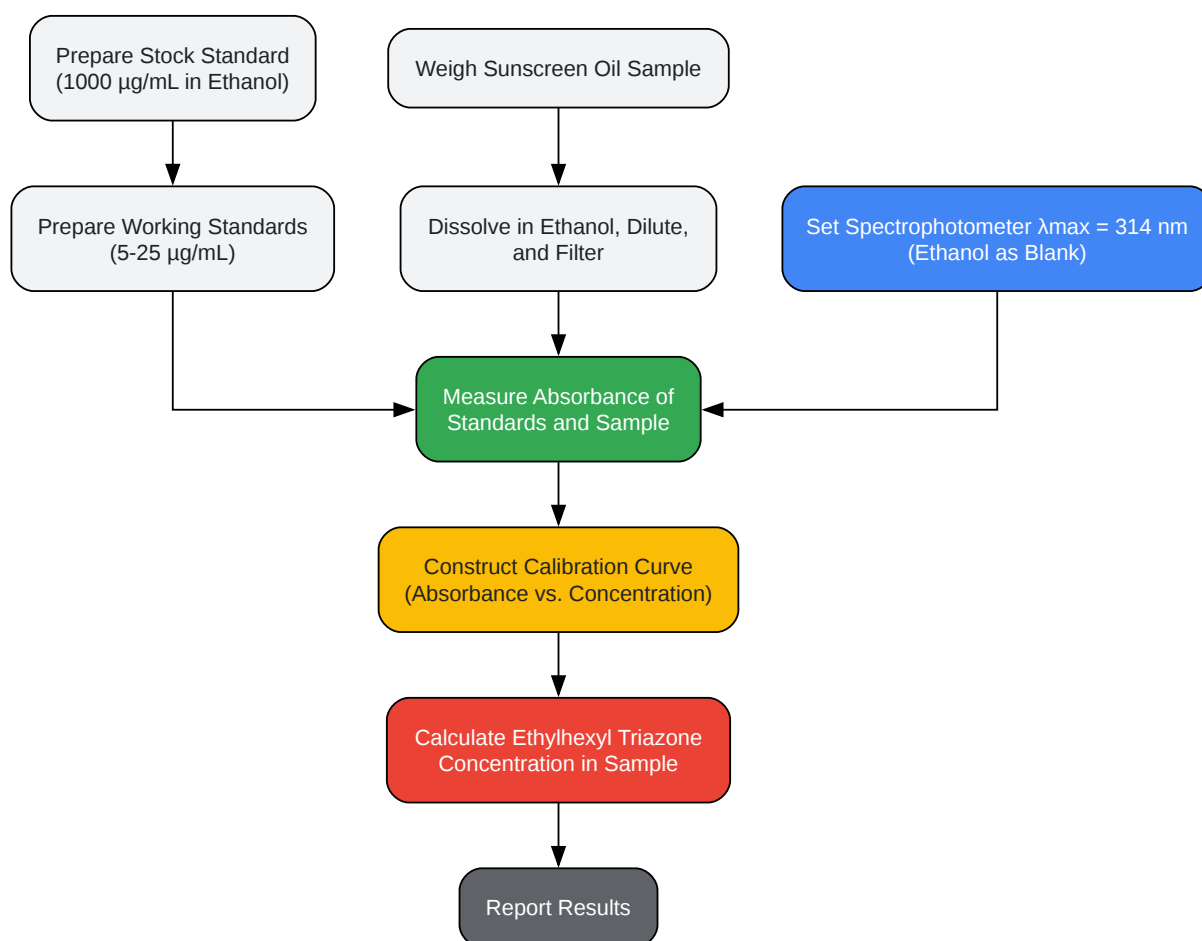
Method Validation

For use in a regulated environment, the analytical method should be validated according to ICH guidelines. The following parameters should be assessed:

- Specificity: Analyze a placebo sample (the sunscreen oil base without **Ethylhexyl triazone**) to ensure there is no interference from the excipients at 314 nm.
- Linearity: Analyze a series of at least five concentrations of **Ethylhexyl triazone** to demonstrate a linear relationship between absorbance and concentration.
- Accuracy: Perform recovery studies by spiking a placebo sample with known amounts of **Ethylhexyl triazone** at three different concentration levels (e.g., 80%, 100%, and 120% of the expected concentration). The recovery should be within 98-102%.
- Precision:
 - Repeatability (Intra-day precision): Analyze at least six replicate samples of the same concentration on the same day. The relative standard deviation (RSD) should be $\leq 2\%$.

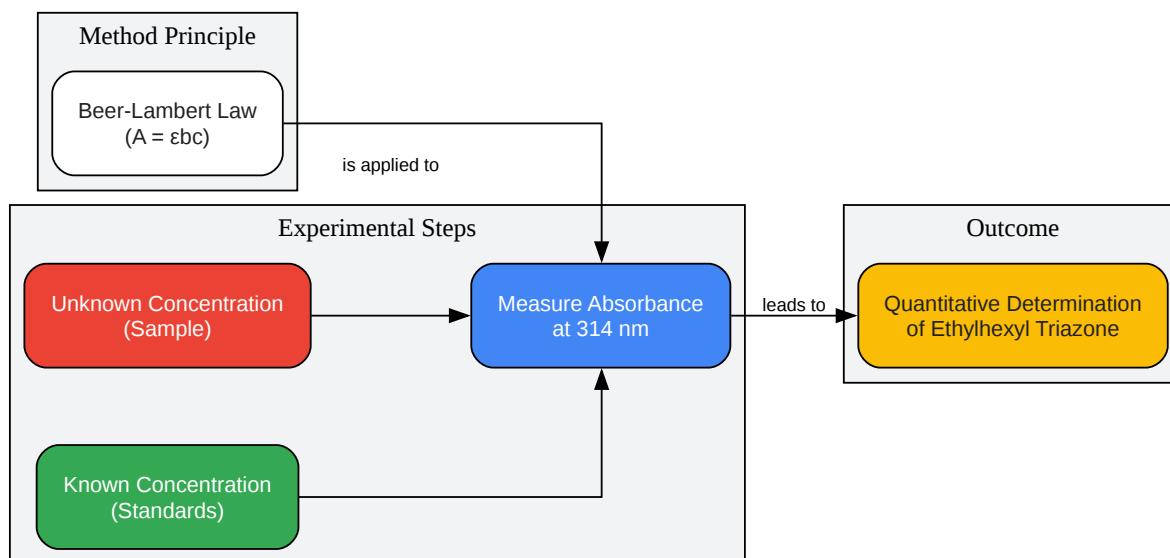
- Intermediate Precision (Inter-day precision): Analyze the same samples on different days, with different analysts, or on different instruments. The RSD should be $\leq 2\%$.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the LOD and LOQ based on the standard deviation of the response and the slope of the calibration curve.

Visualizations



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Caption: Workflow for the spectrophotometric determination of **Ethylhexyl triazone**.



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Caption: Logical relationship of the spectrophotometric analysis.

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